

Phosfolan-methyl: A Technical Guide to its Solubility in Aqueous and Organic Media

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Compound of Interest

Compound Name: *Phosfolan-methyl*

Cat. No.: *B045624*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **phosfolan-methyl**, an organophosphorus insecticide. Due to the limited availability of direct quantitative solubility data for **phosfolan-methyl**, this guide also includes data for the structurally similar compound, phosfolan, to provide valuable context for researchers. The guide details standardized experimental protocols for solubility determination and illustrates the compound's primary mechanism of action through a detailed signaling pathway diagram.

Solubility of Phosfolan-methyl and Related Compounds

While specific quantitative solubility data for **phosfolan-methyl** remains elusive in publicly accessible literature, qualitative descriptions consistently indicate that it has low water solubility and is notably soluble in organic solvents[1]. The commercial availability of **phosfolan-methyl** solutions in acetone, acetonitrile, and methanol further corroborates its solubility in these organic media[1].

For comparative purposes, the following table summarizes the available quantitative solubility data for the closely related compound, phosfolan. Phosfolan is the diethyl analogue of **phosfolan-methyl** (the dimethyl analogue).

Compound	Solvent	Solubility	Temperature
Phosfolan	Water	650 g/L (650,000 mg/L)	25 °C
Phosfolan	Acetone	Soluble	-
Phosfolan	Benzene	Soluble	-
Phosfolan	Cyclohexane	Soluble	-
Phosfolan	Ethanol	Soluble	-
Phosfolan	Toluene	Soluble	-
Phosfolan	Ether	Slightly Soluble	-
Phosfolan	Hexane	Sparingly Soluble	-

Data for phosfolan is sourced from PubChem CID 13689.[\[2\]](#)

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a critical step in its physicochemical characterization. Standardized methods, such as those outlined in the OECD Guidelines for the Testing of Chemicals, ensure reproducibility and comparability of data.

OECD Guideline 105: Water Solubility

This guideline describes two primary methods for determining the water solubility of a substance: the Shake-Flask Method and the Column Elution Method.

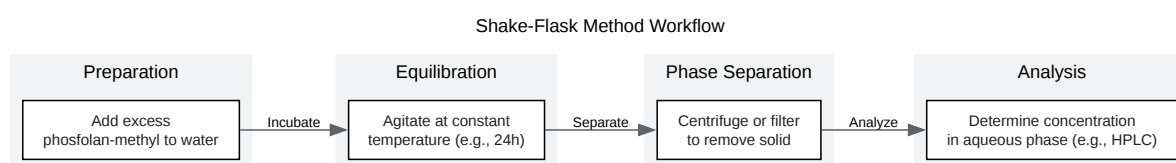
The shake-flask method is the most common technique for determining solubility.

Principle: A surplus of the test substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in the aqueous phase is then determined by a suitable analytical method.

Detailed Methodology:

- **Preparation:** An excess amount of the solid **phosfolan-methyl** is added to a known volume of water in a flask.
- **Equilibration:** The flask is sealed and agitated (e.g., using a mechanical shaker or magnetic stirrer) in a constant temperature water bath. The agitation should be sufficient to ensure thorough mixing but not so vigorous as to cause emulsification. The equilibration time can vary and should be determined experimentally, but a minimum of 24 hours is common, with periodic sampling to confirm that equilibrium has been reached.
- **Phase Separation:** After equilibration, the mixture is allowed to stand to allow for the separation of the undissolved solid. Centrifugation or filtration may be used to remove any suspended particles.
- **Analysis:** The concentration of **phosfolan-methyl** in the clear aqueous phase is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Replicates:** The experiment should be performed in replicate (typically n=3) to ensure the precision of the results.

The following diagram illustrates the general workflow for the Shake-Flask Method.



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Shake-Flask Method Workflow

This method is particularly useful for substances with low water solubility.

Principle: A column is packed with an inert support material coated with the test substance. Water is then passed through the column at a slow, constant rate. The concentration of the

substance in the eluate is monitored over time until a plateau is reached, which represents the saturation solubility.

Solubility in Organic Solvents

The determination of solubility in organic solvents follows a similar principle to the shake-flask method for water solubility. The primary difference is the replacement of water with the organic solvent of interest. It is crucial to use high-purity solvents and to ensure that the analytical method is validated for each solvent system.

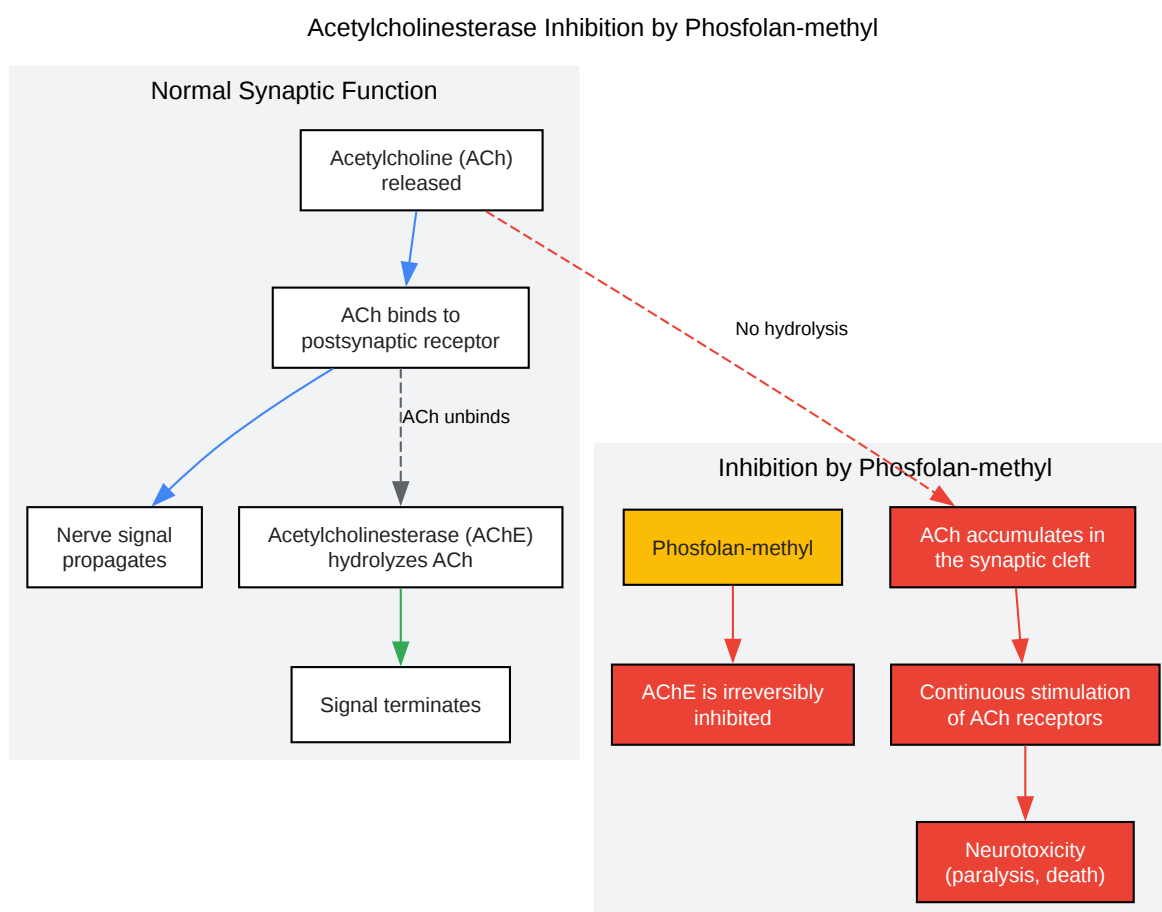
Mechanism of Action: Acetylcholinesterase Inhibition

Phosfolan-methyl, like other organophosphate insecticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE)^{[1][3]}. AChE is a critical enzyme in the nervous system, responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh).

Signaling Pathway:

- **Normal Synaptic Transmission:** In a healthy synapse, the arrival of a nerve impulse triggers the release of ACh from the presynaptic neuron into the synaptic cleft. ACh then binds to its receptors on the postsynaptic neuron, leading to the propagation of the nerve signal.
- **Acetylcholinesterase Action:** To terminate the signal and allow the synapse to reset, AChE rapidly breaks down ACh into choline and acetate.
- **Inhibition by Phosfolan-methyl:** **Phosfolan-methyl** acts as an irreversible inhibitor of AChE. The phosphorus atom of **phosfolan-methyl** forms a stable covalent bond with the serine hydroxyl group in the active site of AChE.
- **Accumulation of Acetylcholine:** With AChE inhibited, ACh is no longer effectively removed from the synaptic cleft. This leads to an accumulation of ACh and continuous stimulation of the postsynaptic receptors.
- **Neurotoxicity:** The overstimulation of ACh receptors results in a state of cholinergic crisis, characterized by uncontrolled nerve firing, leading to tremors, paralysis, and ultimately, the death of the insect.

The following diagram illustrates the signaling pathway of acetylcholinesterase inhibition by **phosfolan-methyl**.



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Acetylcholinesterase Inhibition Pathway

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